

An In-depth Technical Guide to Bisindolylmaleimide VIII Acetate in Signal Transduction Pathways

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bisindolylmaleimide VIII acetate*

Cat. No.: *B131088*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bisindolylmaleimide VIII acetate, also known as Ro 31-7549, is a potent and selective inhibitor of Protein Kinase C (PKC), a family of serine/threonine kinases that play crucial roles in a myriad of cellular signaling pathways.^{[1][2][3]} Due to its specificity, it has become an invaluable tool for dissecting the complex roles of PKC in cellular processes such as proliferation, differentiation, and apoptosis. This technical guide provides a comprehensive overview of **Bisindolylmaleimide VIII acetate**, its mechanism of action, its effects on key signaling pathways, and detailed protocols for its application in research.

Mechanism of Action

Bisindolylmaleimide VIII acetate exerts its inhibitory effect by competing with ATP for the binding site on the catalytic domain of PKC.^{[3][4]} This competitive inhibition prevents the phosphorylation of PKC's downstream substrates, thereby blocking the propagation of signals along PKC-dependent pathways. While it is a broad-spectrum PKC inhibitor, it exhibits some selectivity for different PKC isozymes.^{[2][4]}

Data Presentation

Inhibitory Activity of Bisindolylmaleimide VIII Acetate

The following tables summarize the quantitative data regarding the inhibitory potency of **Bisindolylmaleimide VIII acetate** against various protein kinases.

Target Enzyme	IC50 (nM)	Source
Rat Brain PKC	158	[2] [4] [5]
PKC- α	53	[2] [4] [5]
PKC- β I	195	[2] [4] [5]
PKC- β II	163	[2] [4] [5]
PKC- γ	213	[2] [4] [5]
PKC- ϵ	175	[2] [4] [5]
p90RSK1	610	[6]
p90RSK2	310	[6]
p90RSK3	120	[6]
cAMP-Dependent Protein Kinase	5200	[7]

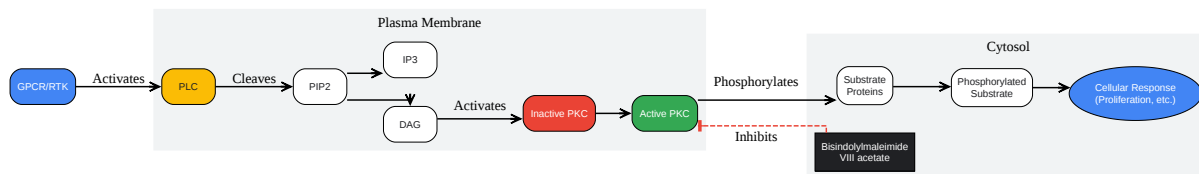
IC50 values for p90RSK isoforms were determined using GF109203X, a closely related bisindolylmaleimide.[\[6\]](#)

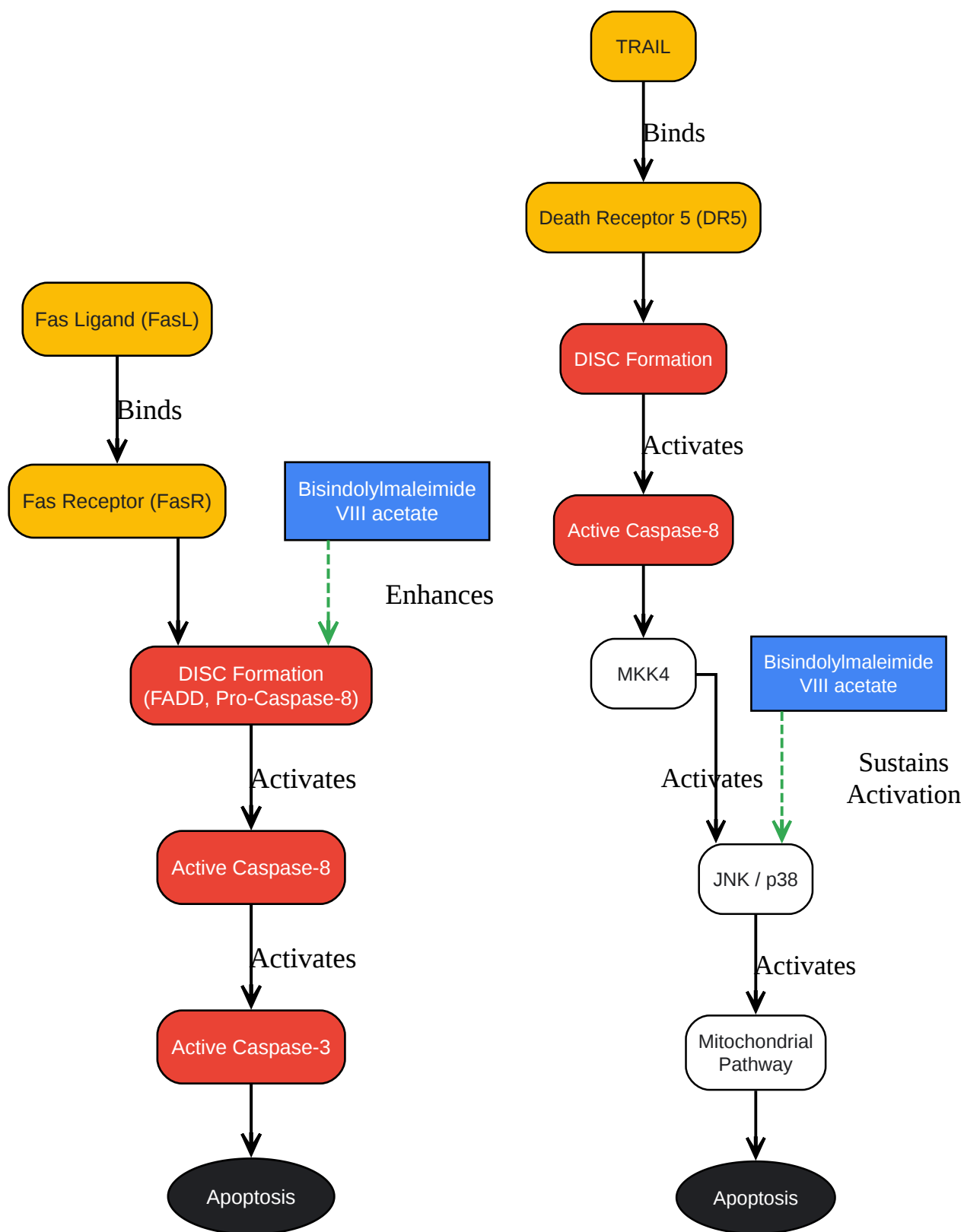
Signal Transduction Pathways

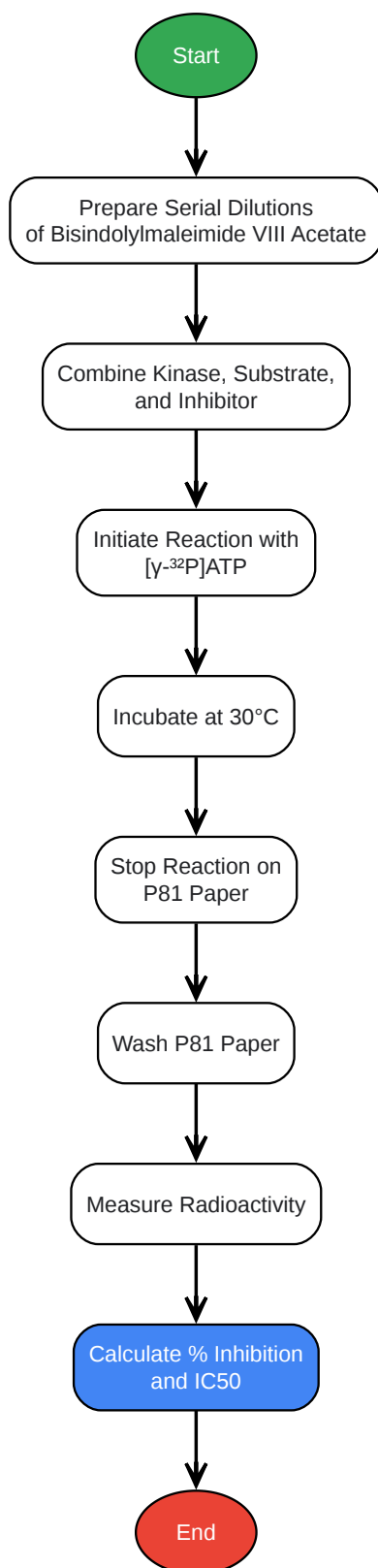
Bisindolylmaleimide VIII acetate has been shown to modulate several critical signaling pathways, primarily through its inhibition of PKC.

PKC Signaling Pathway

PKC is a central node in signal transduction, activated by diacylglycerol (DAG) and calcium. Once active, it phosphorylates a wide range of target proteins, leading to diverse cellular responses. By inhibiting PKC, **Bisindolylmaleimide VIII acetate** can block these downstream events.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. agar-bacteriological.com [agar-bacteriological.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Bisindolylmaleimide VIII (acetate) - Biochemicals - CAT N°: 13333 [bertin-bioreagent.com]
- 4. caymanchem.com [caymanchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Effects of bisindolylmaleimide PKC inhibitors on p90RSK activity in vitro and in adult ventricular myocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. biosave.com [biosave.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Bisindolylmaleimide VIII Acetate in Signal Transduction Pathways]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b131088#bisindolylmaleimide-viii-acetate-in-signal-transduction-pathways]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com